

Isotrazodone chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isotrazodone*

Cat. No.: *B15353996*

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Isotrazodone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isotrazodone, identified as a primary impurity of the well-established antidepressant Trazodone, is a molecule of significant interest in pharmaceutical research and development.[1] [2] As a structural isomer of Trazodone, understanding its chemical properties, potential biological activity, and analytical characterization is crucial for ensuring the quality, safety, and efficacy of Trazodone formulations. This technical guide provides a detailed overview of the chemical structure, properties, and analytical considerations for **Isotrazodone**. Due to the limited publicly available data on the specific pharmacology of **Isotrazodone**, this guide also leverages information on the parent compound, Trazodone, to provide a comparative context and potential areas for further investigation.

Chemical Structure and Properties

Isotrazodone shares the same molecular formula and weight as Trazodone but differs in the arrangement of its atoms.[3] This isomeric difference can lead to distinct physicochemical and pharmacological properties.

Chemical Structure

Identifier	Value
IUPAC Name	1-[3-[4-(3-chlorophenyl)piperazin-1-yl]propyl]-[4][5][6]triazolo[4,3-a]pyridin-1-ium-3-olate[1]
SMILES String	[O-]c1n--INVALID-LINK--c2cccn12[1]
InChI Key	Not available
CAS Number	157072-18-9[1][2]
Molecular Formula	C ₁₉ H ₂₂ ClN ₅ O[1]
Molecular Weight	371.86 g/mol [7]

Physical and Chemical Properties

Limited experimental data is available for the physical and chemical properties of **Isotrazodone**. The following table summarizes the available information.

Property	Value
Physical Form	Solid, Light Brown to Dark Brown[2][8]
Solubility	Slightly soluble in DMSO and Methanol[2][8]
Storage Conditions	Hygroscopic, store at -20°C under an inert atmosphere[2][8]

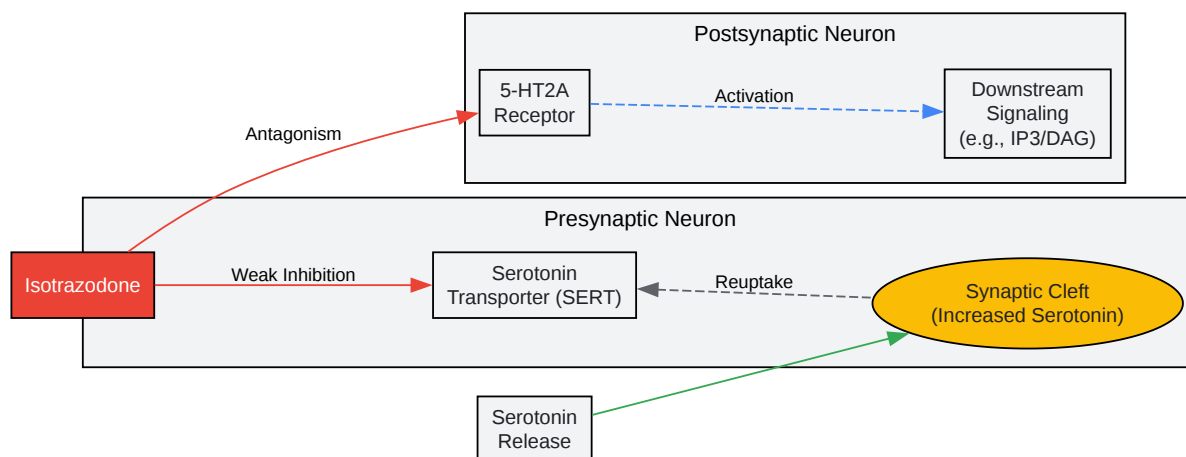
Pharmacology and Mechanism of Action (Inferred from Trazodone)

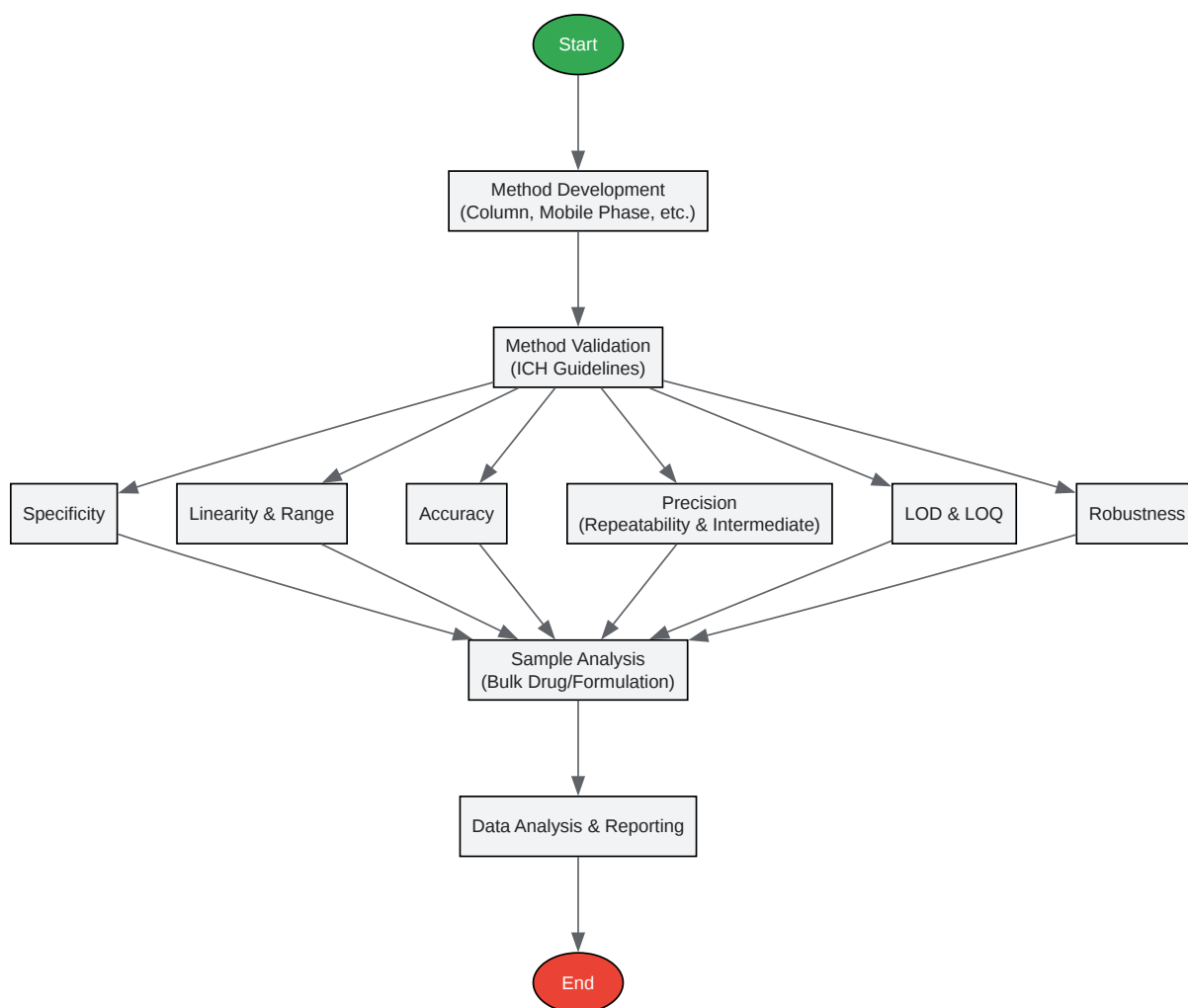
Direct pharmacological studies on **Isotrazodone** are not extensively reported in the scientific literature. However, its structural similarity to Trazodone suggests that it may interact with similar biological targets. Trazodone is classified as a Serotonin Antagonist and Reuptake Inhibitor (SARI).[9] Its mechanism of action is complex, involving multiple interactions with the serotonergic system.

A key action of Trazodone is the potent blockade of serotonin 5-HT_{2A} receptors.^[10] It also acts as a weak inhibitor of the serotonin transporter (SERT), leading to increased serotonin levels in the synaptic cleft.^[10] Additionally, Trazodone and its active metabolite, m-chlorophenylpiperazine (m-CPP), exhibit affinity for other serotonin receptor subtypes, as well as adrenergic and histaminic receptors, which contributes to its overall pharmacological profile, including its sedative effects.^[10]

Hypothesized Signaling Pathway for Isotrazodone

Based on the known mechanism of Trazodone, a hypothesized signaling pathway for **Isotrazodone** is presented below. This diagram illustrates the potential interactions of **Isotrazodone** with key components of the serotonergic system.





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- To cite this document: BenchChem. [Isotrazodone chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15353996#isotrazodone-chemical-structure-and-properties>]

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